

# A Technical Guide to Aspartame-d5 for Research Applications

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## Compound of Interest

Compound Name: Aspartame-d5

Cat. No.: B1141000

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial sourcing and application of **Aspartame-d5**, a deuterated analog of the artificial sweetener aspartame. This stable isotope-labeled compound is a critical tool for researchers in various fields, particularly in analytical and pharmacokinetic studies, where it serves as a reliable internal standard for the precise quantification of aspartame in diverse matrices.

## Commercial Suppliers and Product Specifications

**Aspartame-d5** is available from several reputable commercial suppliers catering to the research and pharmaceutical industries. While specific product details may vary, the following tables summarize the key quantitative data for **Aspartame-d5** offered by prominent vendors. It is recommended to request a lot-specific Certificate of Analysis (CoA) from the supplier for the most accurate and up-to-date information.

Table 1: General Product Specifications for **Aspartame-d5**

Parameter	Specification
Chemical Name	L- $\alpha$ -Aspartyl-L-phenylalanine-d5 methyl ester
CAS Number	1356849-17-6
Molecular Formula	C <sub>14</sub> H <sub>13</sub> D <sub>5</sub> N <sub>2</sub> O <sub>5</sub>
Molecular Weight	~299.33 g/mol
Appearance	White to off-white solid

Table 2: Supplier-Specific Quantitative Data for **Aspartame-d5**

Supplier	Catalog Number (Example)	Purity	Isotopic Enrichment	Available Formats
Santa Cruz Biotechnology	sc-218403	Information available upon request from CoA	Information available upon request from CoA	Solid
LGC Standards (TRC)	TRC-A790018	≥95% (HPLC)	Information available upon request from CoA	Neat solid (1 mg, 10 mg)
Cayman Chemical	Not explicitly listed for d5, but other deuterated standards are ≥98%	Not explicitly listed for d5, but other deuterated standards are typically ≥99% deuterated forms (d1-d5); ≤1% d0	Crystalline solid	
Alsachim	SYN-A790018-1MG	≥98%	≥98%	Solid (1 mg, 5 mg, 10 mg)
Cleanchem	CL-ASPM-09	Comprehensive characterization data provided	Information available upon request	Impurity Reference Standard

## Application in Research: Use as an Internal Standard

**Aspartame-d5** is predominantly utilized as an internal standard in analytical methodologies, most notably in liquid chromatography-tandem mass spectrometry (LC-MS/MS). The five deuterium atoms on the phenyl ring give it a distinct mass-to-charge ratio ( $m/z$ ) compared to the non-labeled aspartame, while maintaining nearly identical physicochemical properties. This allows for co-elution during chromatography and similar ionization efficiency, making it an ideal tool to correct for variations in sample preparation, injection volume, and instrument response.

This stable isotope dilution method enables highly accurate and precise quantification of aspartame in complex matrices such as food, beverages, and biological fluids.

## Experimental Protocol: Quantification of Aspartame in Beverages using LC-MS/MS with Aspartame-d5 Internal Standard

The following is a detailed methodology for the quantification of aspartame in beverage samples, adapted from established analytical procedures.

### Materials and Reagents

- Aspartame standard ( $\geq 98\%$  purity)
- **Aspartame-d5** internal standard ( $\geq 98\%$  purity,  $\geq 98\%$  isotopic enrichment)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water ( $18.2 \text{ M}\Omega\cdot\text{cm}$ )
- $0.22 \text{ }\mu\text{m}$  syringe filters

### Preparation of Standard Solutions

- Aspartame Stock Solution ( $1 \text{ mg/mL}$ ): Accurately weigh and dissolve  $10 \text{ mg}$  of aspartame in  $10 \text{ mL}$  of methanol.
- **Aspartame-d5** Internal Standard Stock Solution ( $1 \text{ mg/mL}$ ): Accurately weigh and dissolve  $1 \text{ mg}$  of **Aspartame-d5** in  $1 \text{ mL}$  of methanol.
- Working Standard Solutions: Prepare a series of calibration standards by serial dilution of the aspartame stock solution with a mixture of water and methanol (e.g.,  $50:50 \text{ v/v}$ ) to achieve a concentration range relevant to the expected sample concentrations.

- Internal Standard Spiking Solution: Prepare a working solution of **Aspartame-d5** (e.g., 1 µg/mL) by diluting the stock solution with the same water/methanol mixture.

## Sample Preparation

- Degas carbonated beverage samples by sonication for 15-20 minutes.
- For clear liquid samples, take a 1 mL aliquot. For samples with particulates, centrifuge at 5000 rpm for 10 minutes and use the supernatant.
- Add a fixed volume of the **Aspartame-d5** internal standard spiking solution to the sample aliquot to achieve a final concentration within the linear range of the assay (e.g., 100 ng/mL).
- Vortex the sample for 30 seconds.
- Perform a dilution of the sample with the mobile phase starting conditions (e.g., 95:5 water:acetonitrile with 0.1% formic acid) to bring the expected aspartame concentration into the calibration range. A dilution factor of 1:100 or 1:1000 is common for commercially sweetened beverages.
- Filter the diluted sample through a 0.22 µm syringe filter into an autosampler vial.

## LC-MS/MS Instrumental Analysis

- Liquid Chromatography System: A high-performance or ultra-high-performance liquid chromatography (HPLC/UHPLC) system.
- Column: A C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 µm) is commonly used.
- Mobile Phase A: 0.1% Formic acid in ultrapure water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient Elution:
  - 0-1 min: 5% B
  - 1-5 min: Linear gradient from 5% to 95% B

- 5-7 min: Hold at 95% B
- 7.1-9 min: Return to 5% B and equilibrate
- Flow Rate: 0.3 mL/min
- Injection Volume: 5  $\mu$ L
- Column Temperature: 40  $^{\circ}$ C
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ESI (+)
- Multiple Reaction Monitoring (MRM) Transitions:
  - Aspartame: Precursor ion (Q1) m/z 295.1  $\rightarrow$  Product ion (Q3) m/z 179.1
  - **Aspartame-d5**: Precursor ion (Q1) m/z 300.1  $\rightarrow$  Product ion (Q3) m/z 184.1
  - Note: These transitions should be optimized for the specific instrument used.
- Instrument Parameters: Optimize source parameters such as capillary voltage, source temperature, and gas flows according to the manufacturer's recommendations for the specific instrument.

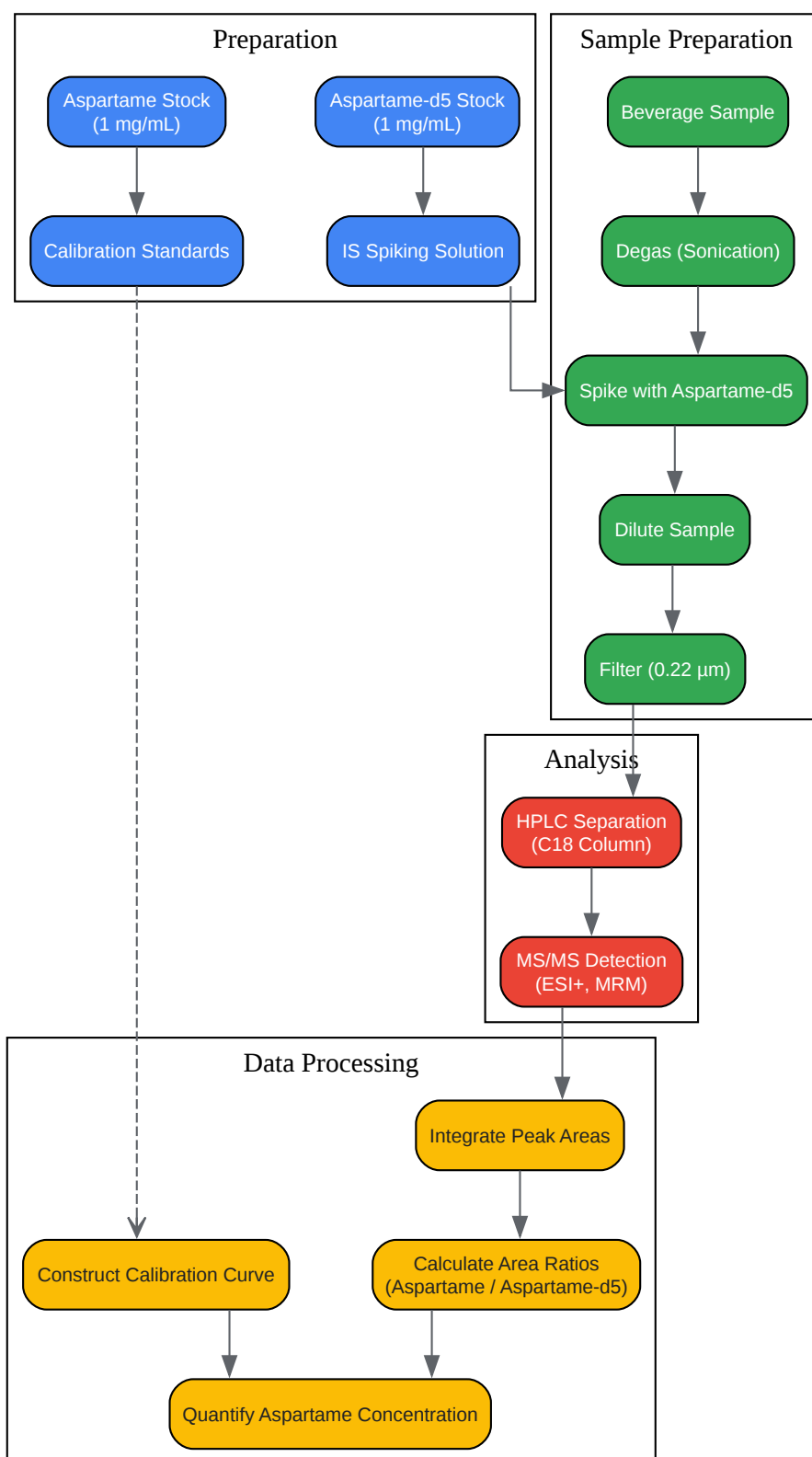
## Data Analysis and Quantification

- Integrate the peak areas for both the aspartame and **Aspartame-d5** MRM transitions.
- Calculate the ratio of the peak area of aspartame to the peak area of **Aspartame-d5** for each standard and sample.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the aspartame standards.
- Determine the concentration of aspartame in the samples by interpolating their peak area ratios from the calibration curve.

- Account for the initial dilution factor to report the final concentration of aspartame in the original beverage sample.

## Visualizations

### Experimental Workflow for Aspartame Quantification



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Caption: Workflow for the quantification of aspartame in beverages using **Aspartame-d5** as an internal standard.

This guide provides a foundational understanding of the commercial availability and analytical application of **Aspartame-d5**. Researchers are encouraged to consult specific product documentation and relevant scientific literature for further details and to validate all methods for their specific instrumentation and matrices.

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